

# supply chain risks and vulnerabilities for antimony

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## Compound of Interest

Compound Name: Antimony

Cat. No.: B1241702

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## Antimony Supply Chain Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the supply chain risks, vulnerabilities, and quality control of **antimony**.

## Troubleshooting Guides and FAQs

This section addresses common issues and questions researchers may encounter when sourcing and using **antimony** and its compounds in their experiments.

### Frequently Asked Questions (FAQs)

Q1: What are the primary risks to the **antimony** supply chain?

A1: The primary risks to the **antimony** supply chain are its high geographic concentration of production, geopolitical tensions, and price volatility. A vast majority of the world's **antimony** is mined and refined in China, creating a significant dependency on a single supplier.<sup>[1][2][3]</sup> Recent export restrictions imposed by China, citing national security concerns, have exacerbated these risks, leading to supply disruptions and sharp price increases.<sup>[4][5][6]</sup>

Q2: How do these supply chain risks impact my research?

A2: These risks can directly impact your research through:

- **Increased Costs:** Supply shortages and geopolitical tensions have driven **antimony** prices to record highs, which can strain research budgets.[4][5][7]
- **Material Unavailability:** Export restrictions can lead to difficulties in sourcing **antimony** compounds, potentially delaying or halting experiments.
- **Inconsistent Quality:** In times of supply disruption, there may be a greater risk of receiving materials with variable purity, which can affect experimental outcomes.

Q3: What are the main applications of **antimony** that drive its demand?

A3: **Antimony** is a critical element in a wide range of industrial and military applications. Its primary uses include:

- **Flame Retardants:** **Antimony** trioxide is a key component in flame-retardant materials used in plastics, textiles, and electronics.[8]
- **Lead-Acid Batteries:** It is used to harden the lead plates in these batteries.[8]
- **Semiconductors:** High-purity **antimony** is used in the production of semiconductors, diodes, and infrared detectors.[8]
- **Military Applications:** It is essential for producing ammunition, armor-piercing bullets, and night vision goggles.[6][8]

Q4: I am a researcher in the United States. What are the import regulations for **antimony** compounds for scientific use?

A4: Importing **antimony** compounds for laboratory and scientific use into the United States is generally permissible, but it is crucial to adhere to customs and environmental regulations. For laboratory chemicals, specific Harmonized System (HSN) codes are used for customs declarations, such as HSN Code 9802 for laboratory chemicals and 2825 for other metal oxides like **antimony** trioxide.[9] However, due to the classification of **antimony** as a critical mineral and recent export restrictions from China, it is advisable to consult with your

institution's procurement and compliance offices to ensure all documentation is in order.[10]

The U.S. has no import tariffs on **antimony** ore, concentrates, or oxides.[10][11]

Q5: I am a researcher in the European Union. What are the import regulations for **antimony** compounds for scientific use?

A5: The European Union is heavily reliant on imports for unwrought **antimony**. The EU has regulations in place, such as REACH (Registration, Evaluation, Authorisation and Restriction of Chemicals), which apply to the import and use of chemical substances.[12] **Antimony** and its compounds are registered under REACH.[12] For scientific research and development, specific exemptions may apply, but it is essential to ensure compliance with all relevant EU regulations. The EU does not have primary extraction of **antimony** ores and is 100% reliant on imports for this raw material.[13]

## Troubleshooting Guide

Problem 1: I am experiencing unexpected results in my experiments that I suspect are due to impurities in my **antimony** compound.

- Question: What are common impurities in **antimony** and how can I detect them?
  - Answer: Common impurities in **antimony** can include lead, arsenic, tin, and sulfur.[14] The presence of these impurities can significantly impact the outcome of sensitive experiments. To detect these impurities, a combination of analytical techniques can be used. Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) is a highly sensitive method for quantifying trace elemental impurities. X-ray Fluorescence (XRF) spectrometry can also be used for elemental analysis. For crystalline **antimony** compounds, X-ray Diffraction (XRD) can help identify different phases, which may indicate the presence of impurities.
- Question: How can I verify the purity of a new batch of **antimony** trioxide?
  - Answer: To verify the purity of **antimony** trioxide, you should request a Certificate of Analysis (CoA) from the supplier. This document should detail the percentage of  $\text{Sb}_2\text{O}_3$  and the concentration of any impurities. You can independently verify this information using the analytical techniques mentioned above. A common issue is the presence of other **antimony** oxides (e.g.,  $\text{Sb}_2\text{O}_4$ ) or unreacted starting materials.

Problem 2: I am having difficulty sourcing high-purity **antimony** for my drug development research.

- Question: Where can I find suppliers of high-purity (99.99%+) **antimony**?
  - Answer: Several companies specialize in the production and supply of high-purity metals and compounds for research and industrial applications. It is recommended to contact suppliers who can provide detailed specifications and a Certificate of Analysis for their products. When sourcing, be sure to inquire about their quality control procedures and their ability to provide consistent batch-to-batch quality.
- Question: What should I look for in a supplier of **antimony** for pharmaceutical research?
  - Answer: For pharmaceutical research, it is critical to source from suppliers who adhere to Good Manufacturing Practices (GMP). The material should come with comprehensive documentation, including a detailed Certificate of Analysis that specifies the levels of elemental and organic impurities. The supplier should also be able to provide information on the origin of the material and the manufacturing process to ensure traceability and consistency.

## Quantitative Data

### Global Antimony Mine Production (Metric Tons)

Country	2022 Production	2023 Production
China	60,000	~40,000
Russia	20,000	27,100
Tajikistan	17,000	N/A
Myanmar	N/A	N/A
Australia	N/A	N/A
World Total	~110,000	~110,500

Source: Data compiled from various market reports and geological surveys.<sup>[4][15]</sup> Note: Production figures can vary between different sources and are often estimates.

## Antimony Price Volatility (USD per Metric Ton)

Year	Price Range (USD/ton)	Key Influencing Factors
2023	\$8,000 - \$12,000	Increased demand from flame retardant and solar sectors.
2024	\$10,000 - \$22,000+	Chinese export restrictions announced.[4][8]
Early 2025	Projected to exceed \$25,000	Continued supply constraints and geopolitical tensions.[16]
Q1 2025	~\$28,860 - \$34,825	Continued impact of Chinese export restrictions and strong demand.[7]
Q2 2025	~\$30,562 - \$34,959	Modest upward momentum with continued supply tightness.[7]
November 2025	~\$47,000 (Europe)	Divergence between European and Chinese prices due to export halt.[5]

Source: Data compiled from various market analysis reports.[4][5][7][16][17][18] Prices are subject to significant fluctuation.

## Experimental Protocols

### Protocol 1: Determination of Antimony Purity by Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

Objective: To quantify the concentration of **antimony** and trace elemental impurities in a sample.

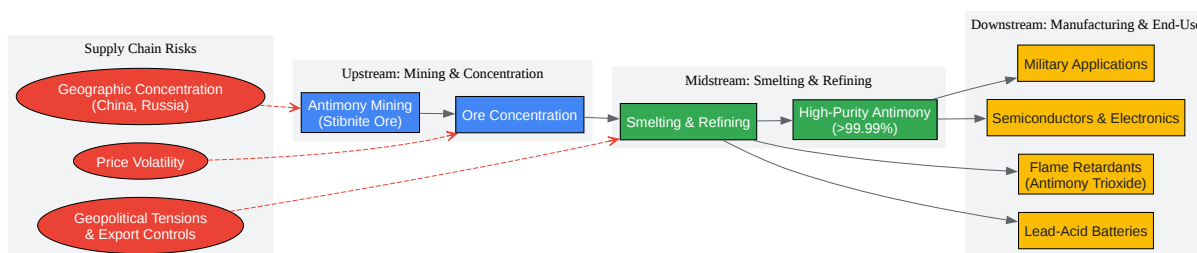
Methodology:

- Sample Preparation:

- Accurately weigh approximately 0.1 g of the **antimony** compound into a clean, acid-washed digestion vessel.
- Add a mixture of high-purity nitric acid ( $\text{HNO}_3$ ) and hydrochloric acid (HCl) (aqua regia) to the vessel. The exact volumes will depend on the sample matrix and should be optimized.
- For organic matrices, a microwave digestion system is recommended to ensure complete decomposition.
- After digestion, allow the solution to cool and then dilute it to a known volume with deionized water. A dilution factor of 1000 or higher may be necessary to bring the **antimony** concentration within the linear range of the ICP-MS.
- Instrument Calibration:
  - Prepare a series of calibration standards of known **antimony** concentrations from a certified reference material.
  - The calibration curve should bracket the expected concentration of the diluted sample.
  - Include a blank solution (the same acid matrix as the samples) to establish the baseline.
- Analysis:
  - Introduce the blank, calibration standards, and prepared sample solutions into the ICP-MS.
  - The instrument will aspirate the solution, creating an aerosol that is transported to the plasma.
  - The high-temperature plasma atomizes and ionizes the elements in the sample.
  - The ions are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio.
  - The detector measures the intensity of each ion, which is proportional to its concentration in the original sample.

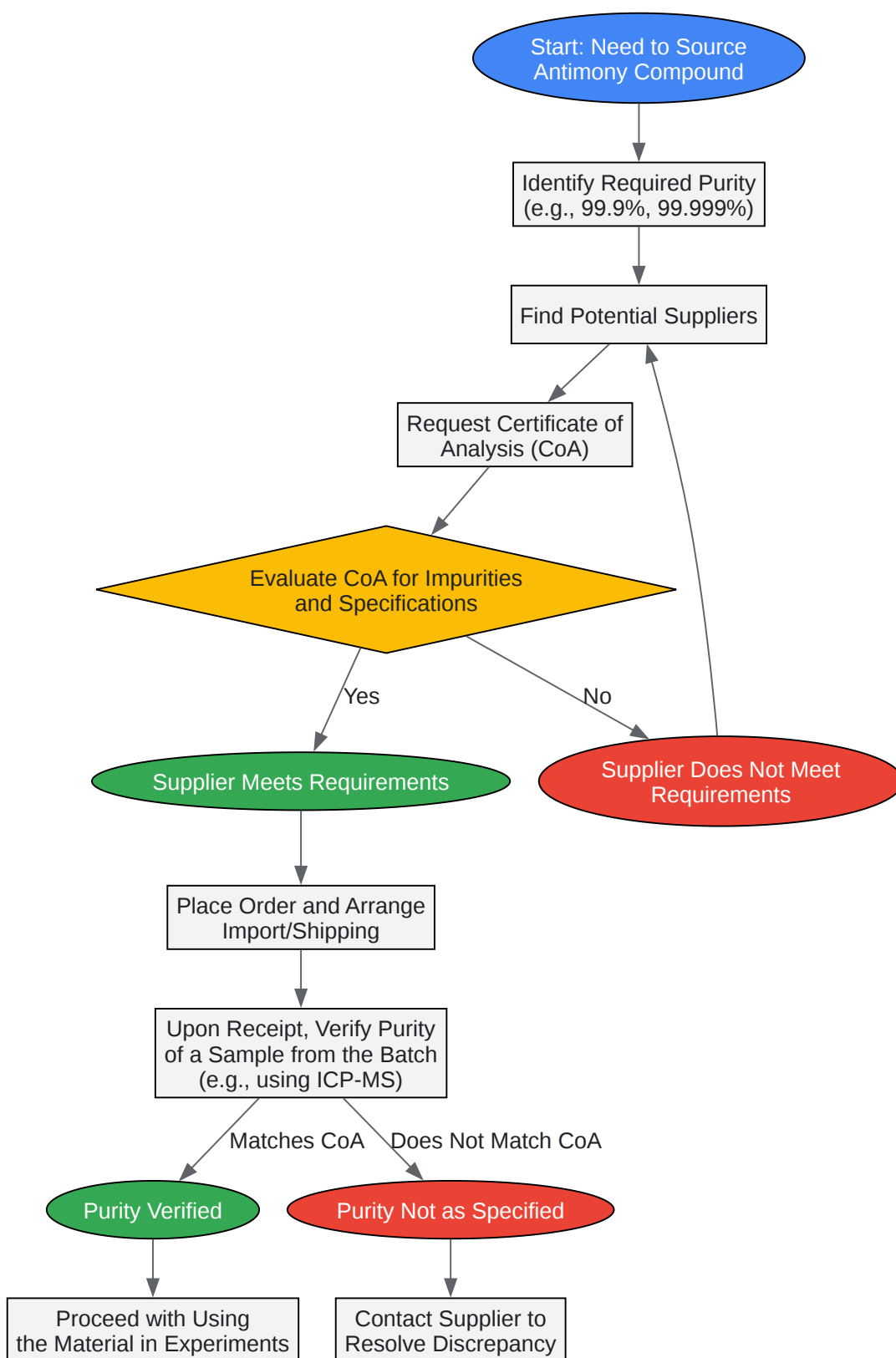
- Data Analysis:
  - Construct a calibration curve by plotting the known concentrations of the standards against their measured intensities.
  - Use the calibration curve to determine the concentration of **antimony** and other elements in the diluted sample solution.
  - Calculate the concentration in the original sample by accounting for the dilution factor.

## Mandatory Visualizations



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Caption: **Antimony** Supply Chain and Key Vulnerabilities.



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## References

- 1. researchgate.net [researchgate.net]
- 2. weforum.org [weforum.org]
- 3. Frontiers | Global antimony supply risk assessment through the industry chain [frontiersin.org]
- 4. carboncredits.com [carboncredits.com]
- 5. Antimony market on fire - PricePedia [pricepedia.it]
- 6. agmetalmminer.com [agmetalmminer.com]
- 7. Antimony Price Trends, Index, Chart And Pricing Forecast [price-watch.ai]
- 8. Antimony's Impact on the Supply Chain [kristechwire.com]
- 9. volza.com [volza.com]
- 10. pubs.usgs.gov [pubs.usgs.gov]
- 11. The Observatory of Economic Complexity [oec.world]
- 12. Substance Information - ECHA [echa.europa.eu]
- 13. screen.eu [screen.eu]
- 14. portminesllc.com [portminesllc.com]
- 15. rfcambrian.com [rfcambrian.com]
- 16. discoveryalert.com.au [discoveryalert.com.au]
- 17. Antimony Mineral Market Outlook 2025-2032 [intelmarketresearch.com]
- 18. indexbox.io [indexbox.io]
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